

In-Depth Technical Guide: Lightfastness Properties of Pigment Yellow 16

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Compound of Interest

Compound Name: *Pigment Yellow 16*

Cat. No.: *B1584600*

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Introduction

Pigment Yellow 16 (PY 16), a diarylide yellow pigment, is an organic compound valued for its bright, greenish-yellow hue.^{[1][2]} Chemically identified as N,N'-(3,3'-Dimethyl[1,1'-biphenyl]-4,4'-diyl)bis{4-[(E)-(2,4-dichlorophenyl)diazenyl]-3-oxobutanamide}, it belongs to the disazo class of colorants.^[1] Its molecular formula is C₃₄H₂₈Cl₄N₆O₄, and its CAS number is 5979-28-2.^{[1][3]} **Pigment Yellow 16** is utilized in a variety of applications, including printing inks, plastics, and paints.^{[3][4]} For scientific and pharmaceutical applications, particularly in the formulation of colored coatings, markers, or other materials where long-term color stability is critical, a thorough understanding of its lightfastness properties is essential. This guide provides a detailed overview of the lightfastness of **Pigment Yellow 16**, including available quantitative data, experimental testing protocols, and a conceptual overview of its potential degradation under light exposure.

Physicochemical Properties

A summary of the key physicochemical properties of **Pigment Yellow 16** is presented in Table 1. These properties can influence its performance and stability in various formulations.

Table 1: Physicochemical Properties of **Pigment Yellow 16**

Property	Value
CI Name	Pigment Yellow 16
CI Number	20040
CAS Number	5979-28-2[3]
Molecular Formula	C ₃₄ H ₂₈ Cl ₄ N ₆ O ₄ [3]
Molecular Weight	726.44 g/mol [1]
Appearance	Yellow solid[1]
Melting Point	325 °C[3]
Density	~1.4 g/cm ³ [3]

Lightfastness Properties of Pigment Yellow 16

Lightfastness is a critical property of a pigment that describes its resistance to fading or changing color upon exposure to light.[5] For **Pigment Yellow 16**, the available data, primarily from qualitative assessments and industry standards, indicates a good to very good lightfastness, though this can be influenced by factors such as pigment concentration, the binder system, and the presence of other components in a formulation.

The most common metric for reporting the lightfastness of pigments is the Blue Wool Scale (BWS), an eight-step scale where 1 signifies very poor lightfastness and 8 represents excellent lightfastness.[5][6] Each step on the scale represents approximately double the lightfastness of the previous step.[7]

Table 2: Reported Lightfastness Ratings for **Pigment Yellow 16**

Lightfastness Rating (BWS)	Application/Conditions
6-7	Masstone in paints
6	Tint (1:10) in paints
Good	General rating
Very Good	General rating

Note: The specific test conditions for these ratings are not consistently reported in the available literature.

Experimental Protocols for Lightfastness Testing

The lightfastness of pigments like **Pigment Yellow 16** is evaluated using standardized accelerated weathering tests that simulate exposure to indoor or outdoor light conditions over a prolonged period. The most relevant standards for this purpose are ASTM D4303 and ISO 105-B02.

ASTM D4303: Standard Test Methods for Lightfastness of Colorants Used in Artists' Materials

This standard outlines several methods to accelerate the effects of long-term indoor illumination on colorants.^{[8][9][10]} Test Method C, which utilizes a xenon-arc apparatus, is particularly relevant for simulating daylight filtered through window glass.^{[9][11][12]}

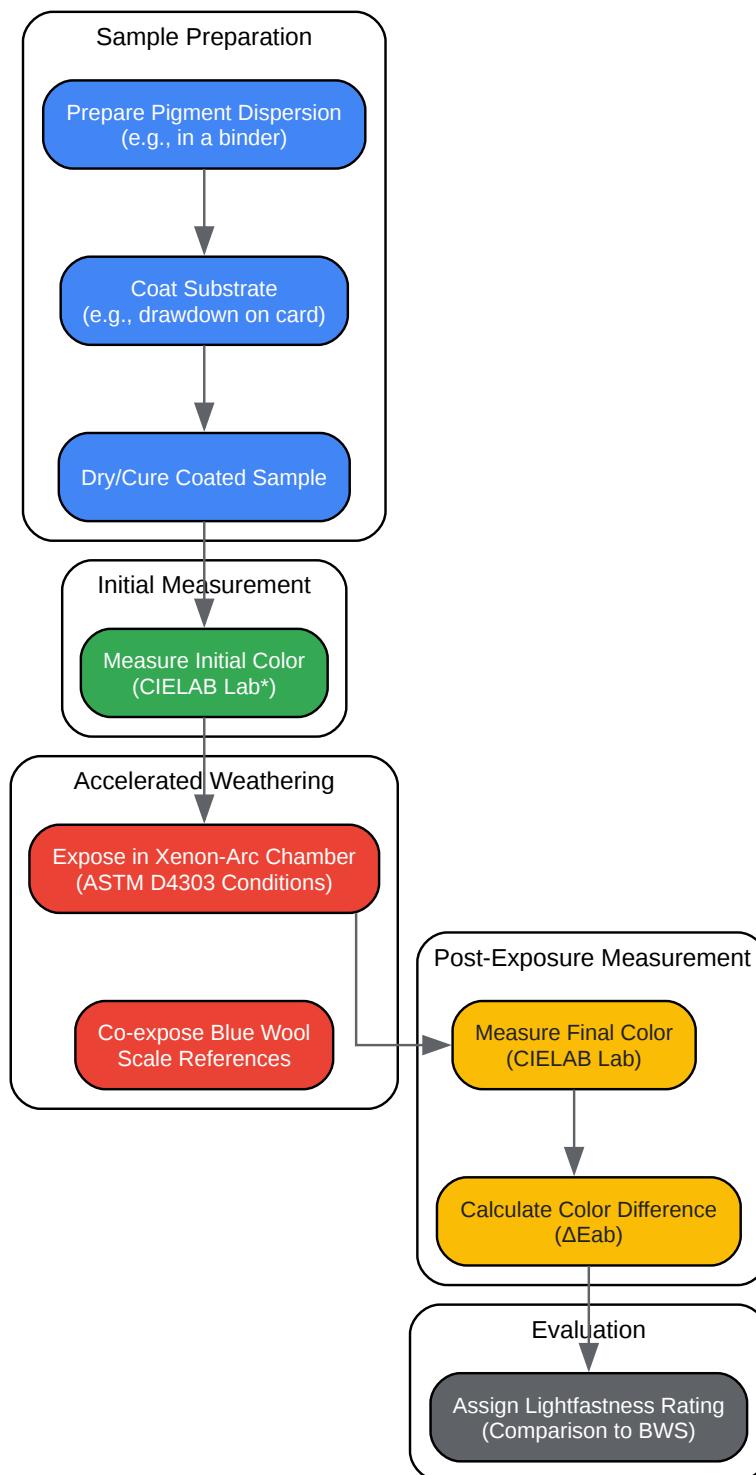
Key Experimental Parameters for ASTM D4303 (Test Method C):

- Apparatus: Xenon-arc weathering chamber.^{[9][11]}
- Light Source: Filtered xenon-arc lamp to simulate daylight.^[11]
- Irradiance Level: Typically controlled at a specific wavelength, for example, 0.35 W/m²/nm at 340 nm.^{[11][12]}
- Filters: Window glass filters to simulate indoor exposure.^[12]

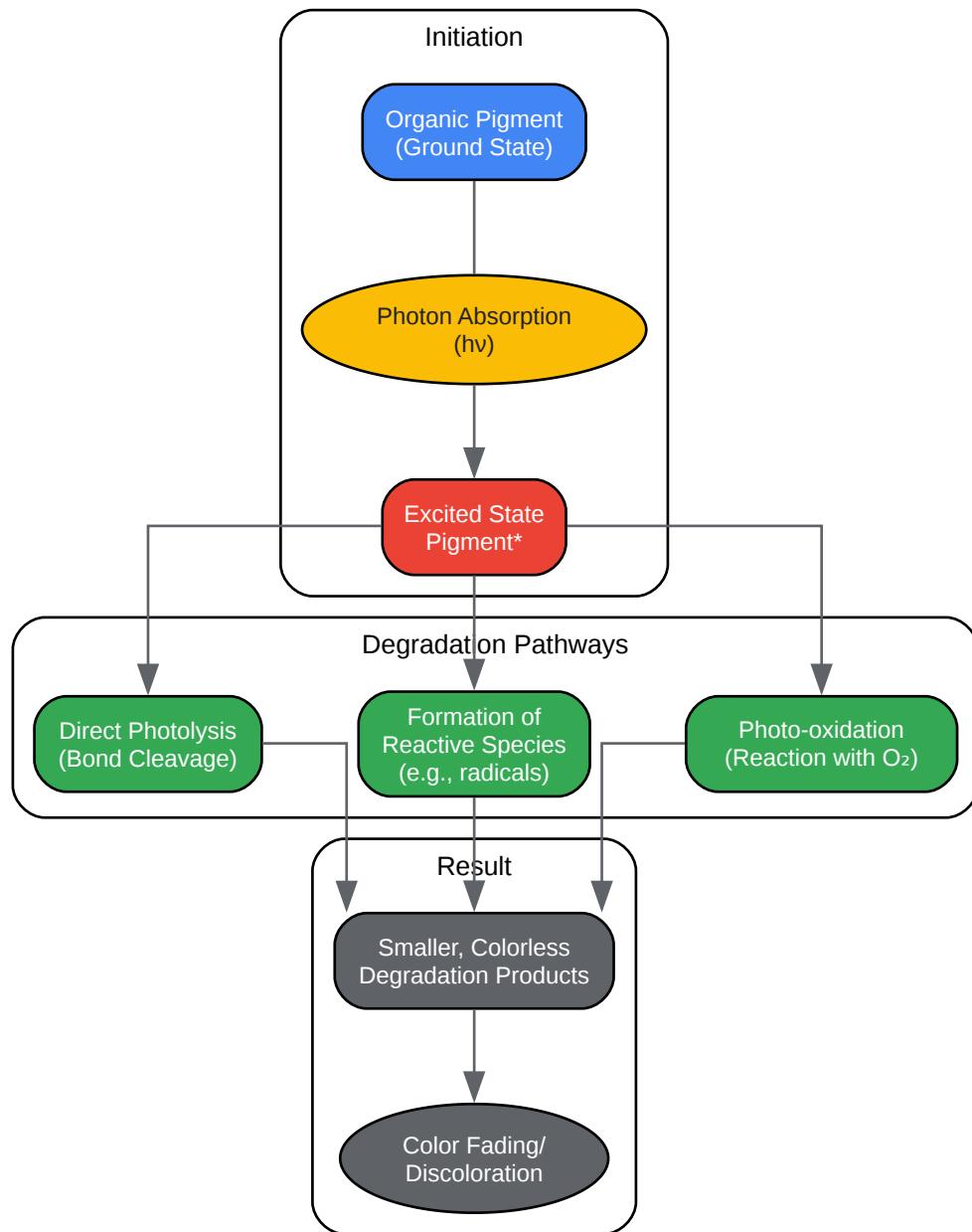
- Relative Humidity: Maintained at a constant level, often around $55 \pm 5\%$.[\[11\]](#)
- Temperature: Controlled using a black panel thermometer, with a typical temperature of $63 \pm 2^\circ\text{C}$.[\[12\]](#)
- Exposure Duration: Specimens are exposed until a specific total radiant exposure is reached (e.g., 1260 MJ/m^2) or until a noticeable color change is observed in comparison to a reference material.[\[11\]](#)
- Evaluation: Color change is quantified by measuring the CIE 1976 Lab* color difference (ΔE^*ab) before and after exposure.[\[9\]](#)[\[12\]](#)

The following diagram illustrates a generalized workflow for lightfastness testing according to ASTM D4303.

Experimental Workflow: ASTM D4303 Lightfastness Testing



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